

A Comparative Analysis of 16-Epiestriol Metabolomics Across Biological Matrices

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Compound of Interest

Compound Name: 16-Epiestriol

Cat. No.: B195161

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the comparative metabolomics of **16-Epiestriol** in human urine, plasma, and feces. This document provides a detailed overview of extraction methodologies, quantitative data, and metabolic pathways to support further research and development.

This guide offers a comparative analysis of the presence and concentration of **16-Epiestriol** and its metabolites in three key biological matrices: urine, plasma, and feces. Understanding the distribution and transformation of this estrogen metabolite is crucial for various fields, including endocrinology, pharmacology, and clinical diagnostics. The data and protocols presented herein are compiled from recent scientific literature to provide a valuable resource for researchers.

Quantitative Data Summary

The following table summarizes the quantitative findings of **16-Epiestriol** and its related metabolites across different biological matrices. It is important to note that the data is collated from different studies and, therefore, direct comparison should be approached with caution due to potential variations in study populations, methodologies, and analytical instrumentation.

Metabolite	Biological Matrix	Concentration Range	Key Findings
16-Epiestriol	Plasma	Levels are generally low and often measured as part of a larger panel of estrogens.	Plasma levels are correlated with stool levels, suggesting a link between systemic and intestinal estrogen concentrations.[1]
Stool	Found in both free and conjugated forms.	Levels are typically higher in premenopausal women compared to men and postmenopausal women, with concentrations increasing during the luteal phase of the menstrual cycle.[1]	
Urine	Detected as both unconjugated and conjugated (glucuronidated and sulfated) forms.	A significant metabolite in the 16 α -hydroxylation pathway of estrogen metabolism.[2]	
Estriol-16-glucuronide	Urine	0.1 - 20 μ g/mL in pregnancy urine.	A major urinary metabolite of estriol and its epimers.[3]
16-ketoestradiol	Plasma	Quantified as part of a panel of 15 estrogens and their metabolites.	
Stool	Detected alongside 16-Epiestriol.		

Urine

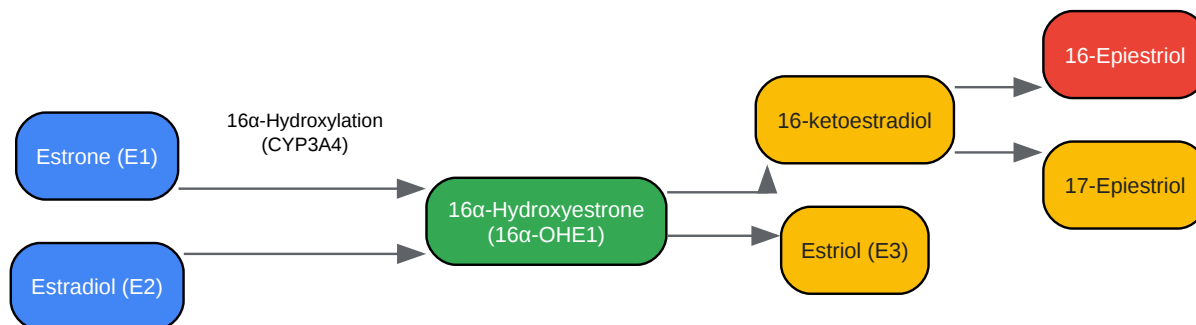
One of the more
abundant estrogen
metabolites in urine.

[\[2\]](#)

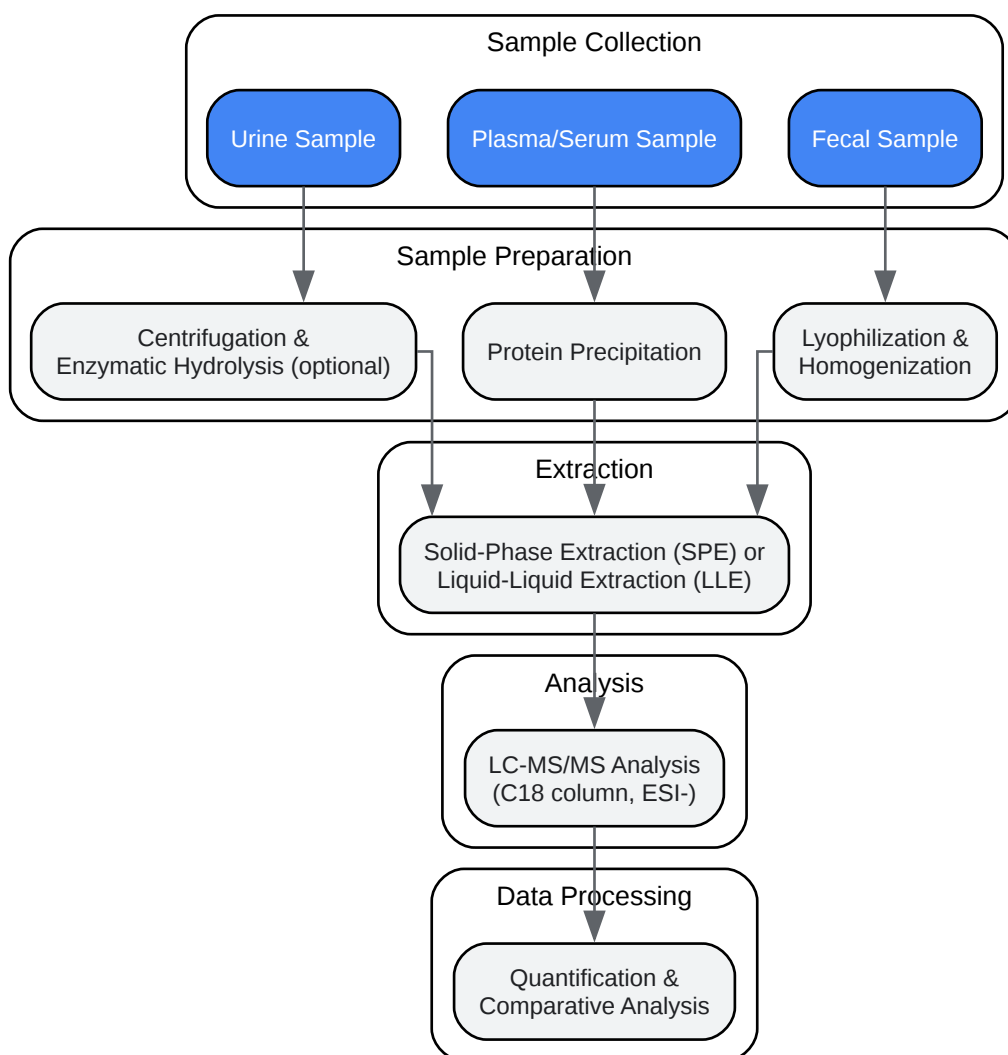
Metabolic Pathway of 16-Epiestriol

The following diagram illustrates the primary metabolic pathway leading to the formation of **16-Epiestriol**. This pathway is a branch of the larger estrogen metabolism network, primarily occurring in the liver.

Estrogen Metabolism Pathway Leading to 16-Epiestriol



General Workflow for Comparative Metabolomics of 16-Epiestriol

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